thermodynamic stability of 2-Chloro-N-methyl-6-nitroaniline

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Compound of Interest

Compound Name:	*2-Chloro-N-methyl-6-nitroaniline*
CAS No.:	*75438-12-9*
Cat. No.:	*B3024117*

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An In-depth Technical Guide to the Thermodynamic Stability of **2-Chloro-N-methyl-6-nitroaniline**

For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

The thermodynamic stability of an active pharmaceutical ingredient (API) is a critical determinant of its safety, efficacy, and shelf-life. This guide provides a comprehensive framework for assessing the thermodynamic stability of **2-Chloro-N-methyl-6-nitroaniline**, a substituted nitroaniline of interest in medicinal chemistry. In the absence of extensive empirical data for this specific molecule, this document serves as a methodological guide, outlining the essential experimental and computational techniques for a thorough stability assessment. By detailing the principles and practical application of methods such as Differential Scanning Calorimetry (DSC), Thermogravimetric Analysis (TGA), and advanced computational modeling, this guide equips researchers with the necessary tools to characterize the thermal behavior of this and similar nitroaromatic compounds.

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Introduction: The Imperative of Thermodynamic Stability in Drug Development

The journey of a candidate molecule from discovery to a viable pharmaceutical product is fraught with challenges, with stability being a primary hurdle. Thermodynamic stability, which governs a compound's tendency to exist in its current form or transform into a more stable state, is of paramount importance. For a substituted nitroaniline like **2-Chloro-N-methyl-6-nitroaniline**, understanding its thermal properties is not merely an academic exercise but a crucial aspect of risk assessment and process safety.[1][2] Nitroaromatic compounds, in particular, are known for their potential energetic properties, making a thorough evaluation of their thermal behavior a non-negotiable aspect of drug development.[3][4]

This guide will provide a detailed exposition of the methodologies to determine the key thermodynamic parameters that define the stability profile of **2-Chloro-N-methyl-6-nitroaniline**.

Foundational Physicochemical Properties

A foundational understanding of the physicochemical properties of **2-Chloro-N-methyl-6-nitroaniline** is the first step in any stability assessment.

Property	Value	Source
CAS Number	75438-12-9	Merck
Molecular Formula	$C_7H_7ClN_2O_2$	Merck
Molecular Weight	186.6 g/mol	Merck

Experimental Determination of Thermodynamic Stability

The cornerstone of any stability assessment is empirical data obtained from well-established thermal analysis techniques.

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is instrumental in identifying thermal transitions such as melting, crystallization, and decomposition.[5][6]

Experimental Protocol:

- Sample Preparation: Accurately weigh 2-5 mg of **2-Chloro-N-methyl-6-nitroaniline** into a standard aluminum DSC pan.
- Instrumentation: Utilize a calibrated DSC instrument (e.g., Mettler Toledo DSC 1 or similar).
- Atmosphere: Conduct the analysis under an inert nitrogen atmosphere (flow rate of 50 mL/min) to prevent oxidative degradation.
- Heating Rate: A standard heating rate of 10 °C/min is typically employed.
- Temperature Range: Scan from ambient temperature (e.g., 25 °C) to a temperature beyond any expected thermal events (e.g., 350 °C).
- Data Analysis: Analyze the resulting thermogram to determine the onset temperature of melting (T_onset), the peak melting temperature (T_peak), and the enthalpy of fusion (ΔH_fus). Exothermic events at higher temperatures may indicate decomposition.

Diagram: DSC Experimental Workflow



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Caption: Workflow for DSC analysis of **2-Chloro-N-methyl-6-nitroaniline**.

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Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature. It is essential for determining the onset of decomposition and the thermal stability range of a compound.[5][7]

Experimental Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of **2-Chloro-N-methyl-6-nitroaniline** into a ceramic or platinum TGA pan.
- Instrumentation: Utilize a calibrated TGA instrument (e.g., TA Instruments Q500 or similar).
- Atmosphere: Conduct the analysis under an inert nitrogen atmosphere (flow rate of 50 mL/min).
- Heating Rate: A standard heating rate of 10 °C/min is typically employed.
- Temperature Range: Scan from ambient temperature to a temperature where complete decomposition is observed (e.g., 600 °C).
- Data Analysis: Analyze the TGA curve (mass % vs. temperature) and its derivative (DTG curve) to determine the onset temperature of decomposition (T_onset) and the temperatures of maximum mass loss.

Diagram: TGA Experimental Workflow



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Caption: Workflow for TGA analysis of **2-Chloro-N-methyl-6-nitroaniline**.

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Computational Prediction of Thermodynamic Stability

In silico methods provide a powerful and cost-effective means to predict and understand the thermodynamic stability of molecules before or in conjunction with experimental studies.

Quantitative Structure-Property Relationship (QSPR)

Principle: QSPR models establish a mathematical relationship between the molecular structure of a compound and its physicochemical properties, including thermal stability parameters.[3][8] For nitroaromatic compounds, QSPR can predict properties like the heat of decomposition and the exothermic onset temperature based on calculated molecular descriptors.[3]

Methodology:

- Molecular Descriptor Calculation: A wide range of descriptors (e.g., constitutional, topological, quantum-chemical) are calculated for a dataset of structurally similar nitroaromatic compounds with known thermal properties.
- Model Development: Statistical methods such as multiple linear regression or machine learning algorithms are used to build a predictive model.
- Prediction for **2-Chloro-N-methyl-6-nitroaniline**: The developed QSPR model is then used to predict the thermal stability of the target molecule.

Density Functional Theory (DFT)

Principle: DFT is a quantum mechanical modeling method used to investigate the electronic structure of molecules. It can be employed to calculate fundamental thermodynamic properties such as the enthalpy of formation (ΔH_f) and bond dissociation energies (BDEs), which are indicators of thermal stability.[8][9]

Methodology:

- Geometry Optimization: The 3D structure of **2-Chloro-N-methyl-6-nitroaniline** is optimized to its lowest energy conformation.

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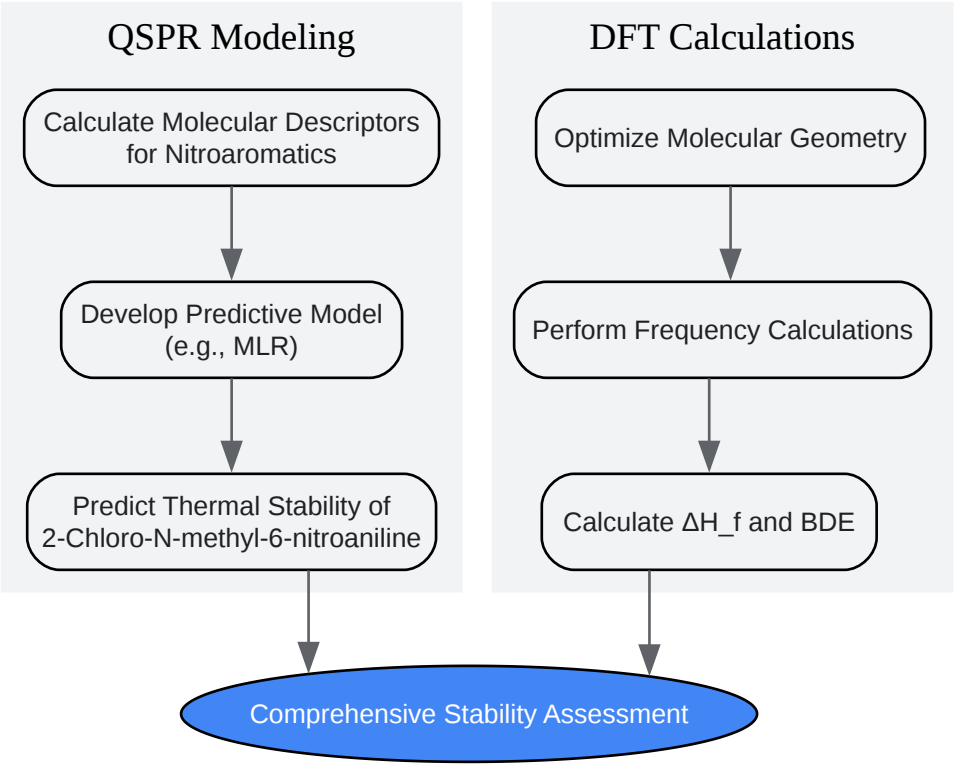
- Frequency Calculation: Vibrational frequency calculations are performed to confirm that the optimized structure is a true minimum and to obtain thermodynamic data like enthalpy and Gibbs free energy.
- Property Calculation: Key properties such as the enthalpy of formation and the BDE of the weakest bond (often the C-NO_2 bond in nitroaromatics) are calculated. A lower BDE suggests lower thermal stability.

Diagram: Computational Workflow for Stability Prediction



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Caption: Integrated computational workflow for thermodynamic stability assessment.

Safety Considerations and Risk Assessment

The presence of a nitro group in **2-Chloro-N-methyl-6-nitroaniline** necessitates a thorough safety assessment. Nitroaromatic compounds can be susceptible to thermal decomposition, which can be energetic. Furthermore, the potential for the formation of nitrosamine impurities,

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which are often carcinogenic, should be evaluated, especially if secondary amines are present in the synthetic route or as degradants.[10][11][12]

Conclusion

A comprehensive understanding of the thermodynamic stability of **2-Chloro-N-methyl-6-nitroaniline** is critical for its successful development as a potential pharmaceutical agent. This guide has outlined a robust, multi-faceted approach that combines established experimental techniques with powerful computational methods. By systematically applying DSC, TGA, QSPR, and DFT, researchers can build a detailed stability profile, enabling informed decisions regarding formulation, storage, and handling, ultimately ensuring the safety and quality of the final drug product.

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